

Physical and Chemical Properties of Substituted Nitropyrazoles: A Technical Guide

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Compound of Interest

Compound Name: 1-Cyclohexyl-3-nitro-1H-pyrazole

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Executive Summary Substituted nitropyrazoles represent a critical intersection between high-energy density materials (HEDMs) and pharmacologically active scaffolds. Their unique planar geometry, high nitrogen content, and tunable electronic properties allow them to serve as both insensitive high explosives (e.g., LLM-116) and potent bioisosteres in kinase inhibitors. This guide provides a rigorous analysis of their physicochemical behavior, synthetic regioselectivity, and reactivity profiles, designed for researchers in energetic materials and medicinal chemistry.

Structural & Electronic Architecture

The nitropyrazole core consists of a five-membered aromatic ring containing two adjacent nitrogen atoms (

and

). The introduction of nitro (

) groups fundamentally alters the electron density distribution, creating a highly polarized, electron-deficient system.

Electronic Effects of Nitro Substitution

- Inductive Withdrawal (-I): Nitro groups at positions 3, 4, or 5 strongly withdraw electron density, significantly increasing the acidity of the -proton.
- Resonance Effects (-R): Nitro groups at positions 3 and 5 can delocalize the negative charge of the pyrazolate anion more effectively than at position 4, influencing and nucleophilic substitution patterns.

Isomer Stability

Thermodynamic stability generally follows the order: 4-nitro > 3-nitro > 5-nitro.

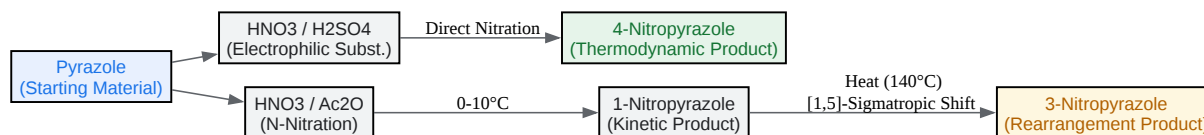
- 4-Nitropyrazole: The most stable isomer due to the symmetric distribution of electron density and minimized steric strain between the nitro group and the adjacent ring nitrogens.
- 3/5-Nitropyrazoles: Often synthesized via kinetic control or thermal rearrangement (see Section 2).

Synthesis and Regioselectivity[1][2][3]

Controlling the position of nitration is the primary synthetic challenge.[1] The reaction conditions dictate whether the product is a C-nitro or N-nitro derivative.

The Nitration Logic Flow

Direct electrophilic aromatic substitution typically yields the 4-isomer. Accessing the 3-isomer requires a "rearrangement strategy."[1]



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Figure 1: Divergent synthetic pathways for accessing 3- and 4-nitropyrazole isomers.

Mechanism of Rearrangement

The conversion of 1-nitropyrazole to 3-nitropyrazole proceeds via a [1,5]-sigmatropic shift driven by thermal activation ($\sim 140^{\circ}\text{C}$). This intramolecular migration is crucial for synthesizing polynitrated species like 3,4-dinitropyrazole (DNP), where the 3-position must be established before the 4-position can be nitrated.

Physical Properties: Energetics vs. Pharma

The application dictates the critical physical parameters. Energetic materials researchers prioritize density and decomposition temperature (

), while medicinal chemists focus on lipophilicity (

) and acidity (

).[2]

Comparative Properties Table

Compound	Structure	Density (g/cm ³)	Melting Point (°C)	(°C)	(calc)	Application
4-Nitropyrazole	Mononitro	1.55	160–164	>280	~9.6	Intermediate
3-Nitropyrazole	Mononitro	1.58	174–176	>280	~9.3	Intermediate
3,4-Dinitropyrazole	Dinitro	1.87	86–88	265	~5.5	Explosive
LLM-116	4-Amino-3,5-dinitro	1.90	178 (hydrate)	270 (peak)	~3.0	Insensitive HE
3,4,5-Trinitropyrazole	Trinitro	1.83	188	296	<1.0	Oxidizer

Density and Detonation Performance

For energetic materials, density is directly proportional to detonation velocity (

) and pressure (

).^[2]

- **Crystal Packing:** The planar nature of nitropyrazoles allows for efficient stacking, leading to high densities (e.g., LLM-116 at 1.90 g/cm³).
- **Hydrogen Bonding:** Extensive intermolecular H-bonding (especially in amino-nitro derivatives) stabilizes the crystal lattice, reducing sensitivity to impact and friction.^[3]

Thermal Stability

Substituted nitropyrazoles exhibit exceptional thermal stability compared to traditional nitrate esters.

- **Decomposition Mechanism:** Thermolysis typically initiates with bond homolysis or nitro-nitrite rearrangement.
- **LLM-116 Stability:** The amino group at position 4 donates electron density into the ring (push-pull effect), stabilizing the C-NO₂ bonds and raising the decomposition onset to >200°C.

Chemical Reactivity Profile

Acidity and N-Alkylation

The N-H proton in polynitropyrazoles is highly acidic (3–6).

- **Protocol Implication:** Reactions often require mild bases (e.g., or) rather than strong bases like NaH, which might degrade the nitro groups.
- **N-Alkylation:** Reacting the pyrazolate anion with alkyl halides is facile but can suffer from regioselectivity issues (vs alkylation) if the pyrazole is asymmetrically substituted.

Vicarious Nucleophilic Substitution (VNS)

VNS is the gold standard for introducing amine groups into electron-deficient nitroaromatics without using transition metals.

Mechanism for LLM-116 Synthesis:

- **Substrate:** 3,5-Dinitropyrazole.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Reagent: 1,1,1-Trimethylhydrazinium iodide (TMHI) or 4-amino-1,2,4-triazole.
- Base:

or

in DMSO.
- Outcome: The nucleophile attacks the 4-position (activated by ortho-nitro groups), followed by elimination of the leaving group to restore aromaticity, yielding 4-amino-3,5-dinitropyrazole.

Experimental Protocols

Protocol A: Synthesis of 3,4-Dinitropyrazole (DNP)

This protocol utilizes the thermal rearrangement strategy.

- N-Nitration:
 - Cool a mixture of acetic anhydride (3 eq) and fuming (1.5 eq) to 0°C.
 - Add pyrazole (1 eq) portion-wise, maintaining temp <5°C.
 - Stir 2h, pour onto ice, filter 1-nitropyrazole (White solid).
- Rearrangement:
 - Dissolve 1-nitropyrazole in benzonitrile or heat neat (carefully!) to 140°C for 4–6h.
 - Cool and recrystallize to obtain 3-nitropyrazole.
- C-Nitration:
 - Dissolve 3-nitropyrazole in conc.

- Add fuming
(2 eq) dropwise at room temperature.
- Heat to 60°C for 3h.
- Quench on ice. The precipitate is 3,4-dinitropyrazole.^[4]

Protocol B: Thermal Analysis (DSC)

Validating stability for energetic applications.^[2]

- Instrument: Differential Scanning Calorimeter (e.g., TA Instruments Q2000).
- Sample Mass: 0.5 – 1.0 mg (Caution: Small mass for energetics).
- Pan: Hermetically sealed aluminum pan with a pinhole (to allow gas escape without rupture).
- Ramp: 5°C/min from 40°C to 400°C.
- Data Interpretation: Look for the onset temperature (start of exothermic decomposition) and the peak temperature. For LLM-116, expect an endotherm (melting/dehydration) ~178°C followed by a sharp exotherm >260°C.

Applications in Drug Discovery^{[1][9][10]}

While energetics dominate the literature, nitropyrazoles are valuable in medicinal chemistry:

- Bioisosteres: The nitropyrazole ring mimics the electrostatic footprint of carboxylic acids or tetrazoles but with different lipophilicity.
- Kinase Inhibitors: The scaffold serves as a hinge-binder. The nitro group can be reduced to an amine to form key hydrogen bonds with the kinase ATP-binding pocket.
- Reduction Protocol:

or

readily converts nitropyrazoles to aminopyrazoles, which are ubiquitous in FDA-approved drugs (e.g., Crizotinib analogues).

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